

Pluracidomycin B: A Technical Overview of a Carbapenem Antibiotic

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Compound of Interest

Compound Name: *Pluracidomycin B*

Cat. No.: *B15564911*

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Introduction

Pluracidomycin B is a member of the carbapenem class of antibiotics, produced by the bacterium *Streptomyces pluracidomyceticus*. As with other carbapenems, it exhibits potential as a broad-spectrum antibacterial agent. This technical guide provides a comprehensive overview of the available scientific information regarding **Pluracidomycin B**, including its molecular characteristics, and available data on its production.

Molecular Formula and Structure

The molecular formula for **Pluracidomycin B** is $C_9H_{11}NO_{10}S_2$ [1][2]. Its chemical structure is characterized by a carbapenem core fused to a β -lactam ring. The systematic IUPAC name is (5R)-7-oxo-3-sulfo-6-[(1S)-1-sulfooxyethyl]-1-azabicyclo[3.2.0]hept-2-ene-2-carboxylic acid [1]. The compound has a molecular weight of 357.31 g/mol [2].

Chemical Structure of **Pluracidomycin B**:

Caption: 2D chemical structure of **Pluracidomycin B**.

Physicochemical Properties

A summary of the key physicochemical properties of **Pluracidomycin B** is presented in the table below.

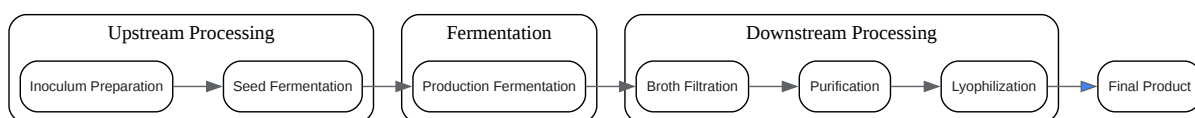
Property	Value	Source
CAS Number	82138-64-5	[1][2]
Molecular Formula	C ₉ H ₁₁ NO ₁₀ S ₂	[1][2]
Molecular Weight	357.31 g/mol	[2]
IUPAC Name	(5R)-7-oxo-3-sulfo-6-[(1S)-1-sulfooxyethyl]-1-azabicyclo[3.2.0]hept-2-ene-2-carboxylic acid	[1]

Production

Fermentation Protocol

Pluracidomycin B is produced through the fermentation of *Streptomyces pluracidomyceticus*. While a specific, detailed protocol for **Pluracidomycin B** production is not readily available in the public domain, a general methodology for the fermentation of *Streptomyces* species to produce antibiotics can be outlined.

Workflow for *Streptomyces* Fermentation:



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Caption: Generalized workflow for antibiotic production from *Streptomyces*.

1. Inoculum Preparation:

- A pure culture of *Streptomyces pluracidomyceticus* is grown on a suitable agar medium to obtain a dense sporulation.

- Spores are harvested and suspended in sterile water or a suitable buffer to create a spore suspension.

2. Seed Fermentation:

- A vegetative inoculum is prepared by transferring the spore suspension to a liquid seed medium.
- The seed culture is incubated under optimal conditions of temperature, pH, and agitation to achieve significant biomass production.

3. Production Fermentation:

- The seed culture is then used to inoculate a larger production fermenter containing a specifically formulated production medium.
- The fermentation is carried out for a specified duration, during which **Pluracidomycin B** is synthesized as a secondary metabolite. Environmental parameters such as dissolved oxygen, pH, and temperature are closely monitored and controlled.

Purification Protocol

Following fermentation, **Pluracidomycin B** must be isolated and purified from the fermentation broth. A general approach for the purification of antibiotics from fermentation broths is outlined below.

1. Broth Filtration:

- The fermentation broth is first treated to remove the microbial biomass. This is typically achieved through centrifugation or microfiltration.

2. Chromatographic Purification:

- The clarified broth is then subjected to a series of chromatographic steps to isolate the target antibiotic. This may involve:
 - Ion-exchange chromatography: To separate compounds based on their charge.

- Reversed-phase chromatography: To separate compounds based on their hydrophobicity.

3. Lyophilization:

- The purified **Pluracidomycin B** solution is then lyophilized (freeze-dried) to obtain a stable, powdered form of the antibiotic.

Biological Activity

Detailed studies on the specific antibacterial spectrum and minimum inhibitory concentrations (MICs) for **Pluracidomycin B** are not widely available in peer-reviewed literature. However, as a carbapenem antibiotic, it is expected to exhibit broad-spectrum activity against a range of Gram-positive and Gram-negative bacteria. The mechanism of action for carbapenems typically involves the inhibition of bacterial cell wall synthesis by binding to and inactivating penicillin-binding proteins (PBPs).

Conclusion

Pluracidomycin B is a carbapenem antibiotic with a defined chemical structure. While its production through the fermentation of *Streptomyces pluracidomyceticus* is established, detailed public information regarding its specific biological activity and experimental protocols is limited. Further research is needed to fully characterize its antibacterial profile and potential therapeutic applications. This guide provides a foundational understanding based on the currently available data for researchers and professionals in the field of drug development.

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References

- 1. Pluracidomycin (82138-64-5) for sale [vulcanchem.com]
- 2. Altromycins, novel pluramycin-like antibiotics. II. Isolation and elucidation of structure - PubMed [pubmed.ncbi.nlm.nih.gov]

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